

# Stability and storage conditions for 2,4-Dibromo-6-fluorophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,4-Dibromo-6-fluorophenol**

Cat. No.: **B1304671**

[Get Quote](#)

## Technical Support Center: 2,4-Dibromo-6-fluorophenol

This technical support center provides essential information on the stability and storage of **2,4-Dibromo-6-fluorophenol**, alongside troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended storage conditions for **2,4-Dibromo-6-fluorophenol**?

**A1:** **2,4-Dibromo-6-fluorophenol** should be stored in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#) The container must be kept tightly closed when not in use.[\[1\]](#)[\[2\]](#) It is also recommended to keep the compound in a dark place, sealed from moisture, at room temperature.[\[3\]](#) Some sources also indicate that the material is light-sensitive.[\[2\]](#)

**Q2:** What is the shelf life and stability of **2,4-Dibromo-6-fluorophenol**?

**A2:** The product is stable under normal handling and storage conditions.[\[1\]](#) While a specific shelf life is not consistently provided across suppliers, rotating stock to use the oldest containers first is a good laboratory practice to avoid degradation of older chemicals.[\[4\]](#)

**Q3:** What are the signs of decomposition or instability?

A3: As a solid, signs of degradation can include changes in physical appearance such as discoloration (from its typical off-white or white color), or changes in its solid form (e.g., clumping or melting).[2][5] For phenols in general, discoloration can be an indicator of degradation.

Q4: What materials are incompatible with **2,4-Dibromo-6-fluorophenol**?

A4: **2,4-Dibromo-6-fluorophenol** should be kept away from strong oxidizing agents.[1] For phenols in general, it is also advised to store them away from strong caustics, plastics, rubber, nitric acid, and chemically active metals.[6]

Q5: What are the known hazardous decomposition products?

A5: Under normal storage and use, hazardous decomposition products are not expected.[1] However, in the event of a fire, toxic fumes may be emitted, including carbon dioxide, carbon monoxide, hydrogen halides, gaseous hydrogen fluoride, fluorine, and bromine.[2][7]

## Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **2,4-Dibromo-6-fluorophenol**.

Issue 1: Inconsistent Experimental Results

- Possible Cause: The compound may have degraded due to improper storage.
- Troubleshooting Steps:
  - Verify that the storage conditions meet the recommendations (cool, dry, dark, tightly sealed).
  - Examine the material for any physical changes like discoloration or changes in consistency.
  - If degradation is suspected, it is advisable to use a fresh batch of the compound for subsequent experiments.

- Consider performing analytical testing (e.g., melting point determination, spectroscopy) to assess the purity of the current stock.

#### Issue 2: Material has Changed Color

- Possible Cause: Exposure to light, air, or contaminants.
- Troubleshooting Steps:
  - Review storage practices to ensure the container is properly sealed and protected from light.[2][3]
  - If the material has significantly discolored, it is a strong indicator of degradation and it should be disposed of according to local, state, and federal regulations.[2]

#### Issue 3: Difficulty in Handling the Solid

- Possible Cause: The compound is described as a fused solid and may require specific handling techniques.
- Troubleshooting Steps:
  - Ensure you are working in a well-ventilated area or under a chemical fume hood.[1]
  - Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1]
  - If the material needs to be transferred, do so carefully to minimize dust generation.

## Quantitative Data Summary

Parameter	Value	Reference
Melting Point	30-33 °C	[2]
Boiling Point	222.0 ± 35.0 °C (at 760 Torr)	[3][5]
Density	2.168 ± 0.06 g/cm <sup>3</sup> (at 20 °C, 760 Torr)	[3][5]
Flash Point	88.1 ± 25.9 °C	[3][5]

## Experimental Protocols

### Protocol 1: Visual Inspection for Stability Assessment

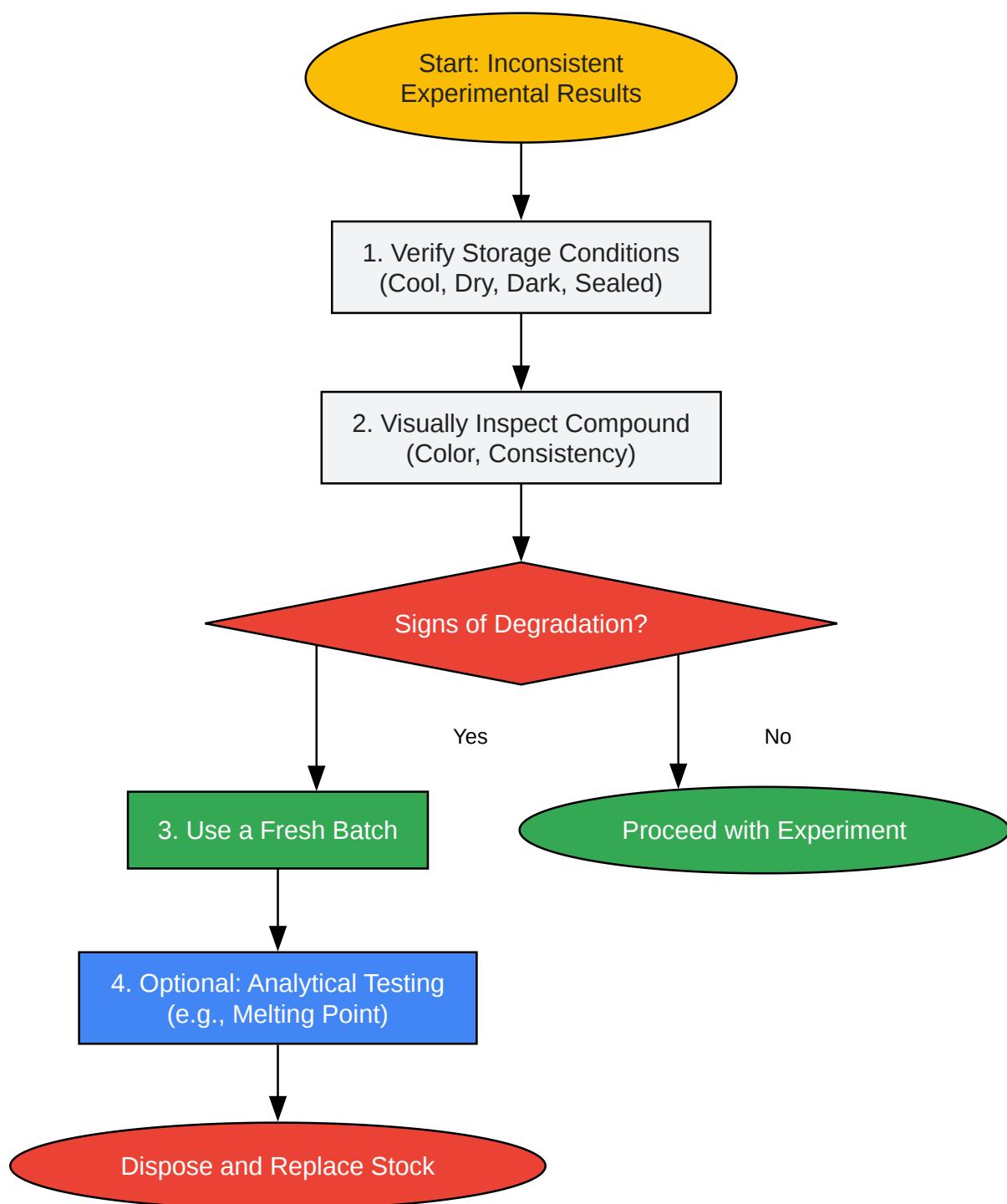
- Objective: To qualitatively assess the stability of **2,4-Dibromo-6-fluorophenol**.
- Methodology:
  - Before each use, visually inspect the compound in its container.
  - Note the color and physical state of the material. It should be an off-white or white solid.[2][5]
  - Compare the appearance to a fresh, unopened container if available.
  - Record any observations of discoloration, clumping, or other changes in a laboratory notebook.

### Protocol 2: Melting Point Determination for Purity Check

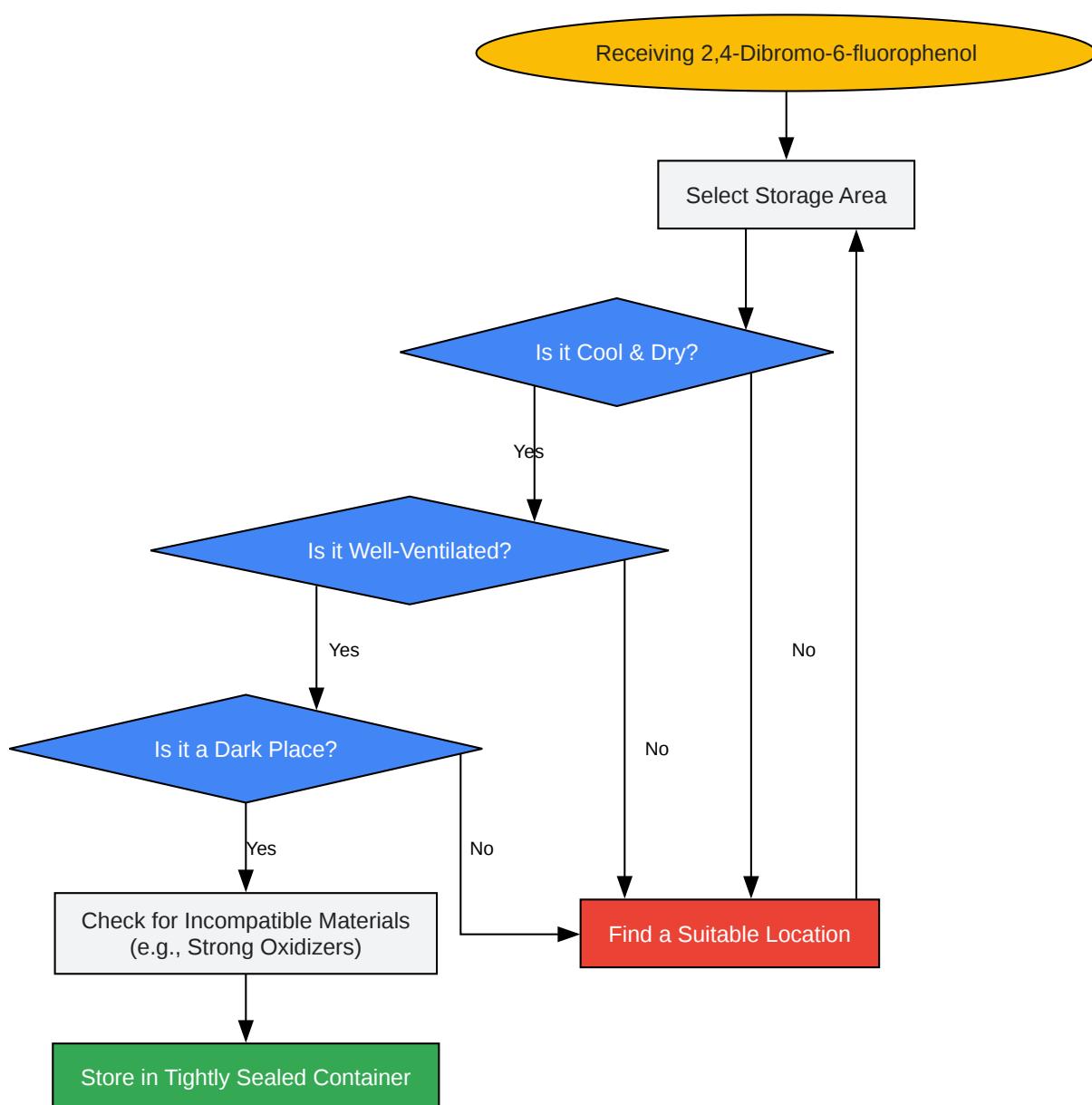
- Objective: To quantitatively assess the purity of **2,4-Dibromo-6-fluorophenol**.
- Methodology:
  - Use a standard melting point apparatus.
  - Place a small, representative sample of the compound into a capillary tube.

- Heat the sample at a controlled rate.
- Record the temperature range over which the solid melts.
- Compare the observed melting point range to the literature value (30-33 °C).<sup>[2]</sup> A broad or depressed melting point range may indicate the presence of impurities or degradation.

## Visualizations

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for inconsistent experimental results.

[Click to download full resolution via product page](#)

Caption: Decision tree for proper storage of **2,4-Dibromo-6-fluorophenol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. synquestlabs.com [synquestlabs.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 2,4-DIBROMO-6-FLUOROPHENOL CAS#: 576-86-3 [m.chemicalbook.com]
- 4. towson.edu [towson.edu]
- 5. 2,4-DIBROMO-6-FLUOROPHENOL | 576-86-3 [amp.chemicalbook.com]
- 6. ehs.umich.edu [ehs.umich.edu]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Stability and storage conditions for 2,4-Dibromo-6-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1304671#stability-and-storage-conditions-for-2-4-dibromo-6-fluorophenol>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)